

Technical Profile: 2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide[1][2]

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Compound of Interest

Compound Name: 2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide

Cat. No.: B7928229

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Executive Summary

2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide (CAS: 1353965-83-9) is a specialized electrophilic intermediate belonging to the class of trans-1,2-diaminocyclohexane derivatives. [1][2] Structurally, it represents the chloroacetylated scaffold of the pharmacophore found in potent kappa-opioid receptor (KOR) agonists such as U-47700 and U-50488.

Unlike the benzamide core of U-47700, this molecule features a reactive

-chloroacetamide moiety. This functionality serves two primary roles in drug development:

- **Synthetic Precursor:** It functions as an alkylating scaffold, allowing researchers to displace the chloride with various amines or nucleophiles to generate novel U-series analogs.
- **Covalent Probe (Affinity Label):** The electrophilic chloroacetyl group can potentially form irreversible covalent bonds with cysteine residues in receptor binding pockets, making it a valuable tool for structural biology and receptor mapping.

Physicochemical Characterization

The following data establishes the baseline identity of the compound. The molecular weight is calculated based on standard atomic weights (

).

Table 1: Chemical Specifications

Property	Value	Notes
IUPAC Name	2-Chloro-N-[2-(dimethylamino)cyclohexyl]acetamide	Assumed trans configuration for bioactivity context.
CAS Number	1353965-83-9	
Molecular Formula		
Molecular Weight	218.72 g/mol	Exact Mass: 218.1186
Physical State	Solid / Crystalline Powder	Typically off-white to white.
Solubility	DMSO, Methanol, DCM	Limited solubility in water; soluble as HCl salt.
Predicted LogP	~1.5 - 2.0	Lipophilic due to cyclohexane ring.

Structural Formula

The molecule consists of a cyclohexane ring substituted at the 1 and 2 positions (vicinal) with a dimethylamino group and a chloroacetamide group, respectively.

Synthetic Methodology

Directive: The synthesis of this compound requires strict anhydrous conditions to prevent hydrolysis of the chloroacetyl chloride and to manage the reactivity of the diamine.

Reaction Scheme

The synthesis involves the N-acylation of trans-N,N-dimethylcyclohexane-1,2-diamine with chloroacetyl chloride in the presence of a non-nucleophilic base.

Reagents:

- Substrate: trans-2-(Dimethylamino)cyclohexylamine (1.0 eq)
- Acylating Agent: Chloroacetyl chloride (1.1 eq)
- Base: Triethylamine () or Diisopropylethylamine (DIPEA) (1.2 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Protocol

- Preparation: Flame-dry a 250 mL round-bottom flask (RBF) and purge with nitrogen (). Add a magnetic stir bar.
- Solvation: Dissolve trans-2-(dimethylamino)cyclohexylamine (10 mmol) in 50 mL of anhydrous DCM. Cool the solution to 0°C using an ice bath.
- Base Addition: Add Triethylamine (12 mmol) to the reaction mixture. Stir for 5 minutes.
- Acylation (Critical Step):
 - Dilute Chloroacetyl chloride (11 mmol) in 10 mL of DCM.
 - Add this solution dropwise to the RBF over 20 minutes. Note: The reaction is exothermic; control addition rate to maintain temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3–4 hours. Monitor via TLC (System: 10% MeOH in DCM).
- Work-up:
 - Quench with saturated (aq).
 - Extract the organic layer and wash with brine.

- Dry over anhydrous

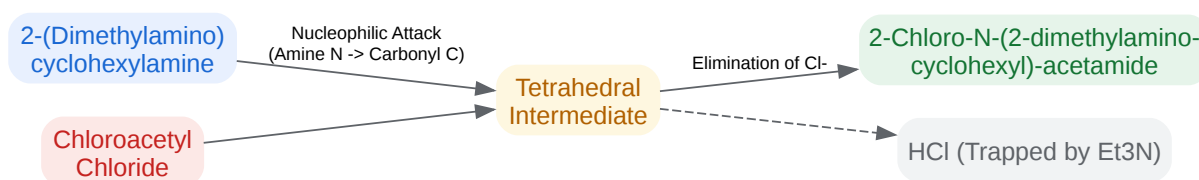
, filter, and concentrate in vacuo.

- Purification: The crude product is often sufficiently pure. If necessary, purify via flash column chromatography (Silica gel; Gradient: DCM

5% MeOH/DCM).

Mechanistic Analysis & Visualization

The following diagram illustrates the nucleophilic acyl substitution mechanism governing the formation of the target molecule.



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Figure 1: Mechanistic pathway for the N-acylation of the diamine scaffold. The primary amine acts as the nucleophile, displacing the chloride from the acid chloride.

Applications in Drug Discovery[3] Synthesis of U-Series Analogs

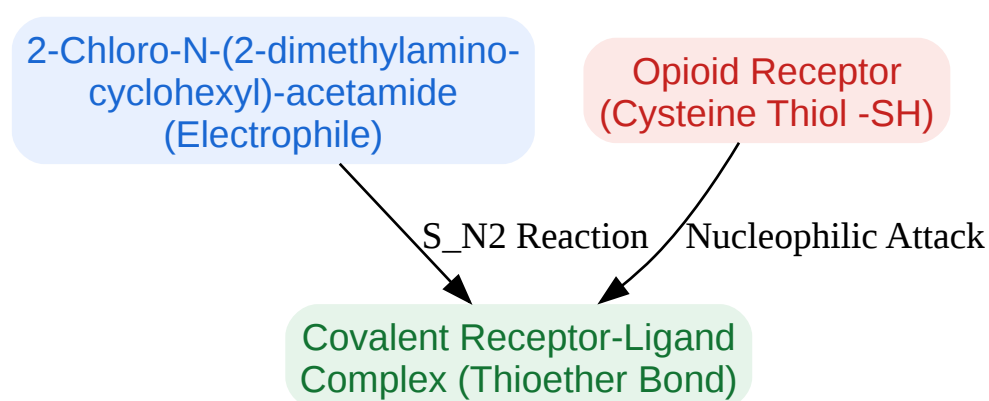
This molecule is a versatile "building block." The terminal chloride is a good leaving group, susceptible to nucleophilic attack by secondary amines, thiols, or alkoxides.

- Workflow: Reacting **2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide** with pyrrolidine or piperidine yields derivatives structurally similar to U-50488 (but with an acetamide linker instead of a benzamide/benzeneacetamide).
- Significance: This allows for the rapid generation of libraries to explore the Structure-Activity Relationship (SAR) of the "spacer" region between the amide and the lipophilic tail.

Covalent Receptor Probes

Alpha-chloroacetamides are classic electrophilic warheads.

- Mechanism: If the kappa-opioid receptor contains a cysteine residue near the binding site of the acetamide moiety, this molecule can form a covalent thioether bond.
- Utility: Such compounds are used to permanently label receptors for degradation studies, turnover analysis, or to block the receptor irreversibly (antagonism).



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Figure 2: Theoretical pathway for covalent labeling of receptor cysteine residues.

Safety & Handling Protocols

Warning: This compound combines the properties of a potent alkylating agent with a pharmacophore known for high-potency opioid activity.

- Toxicological Hazard: As an α -chloroacetamide, it is a strong skin and eye irritant and a potential sensitizer. It can alkylate DNA/proteins.
- Opioid Potency: The structural similarity to U-47700 suggests it may possess significant opioid agonist activity. Even trace exposure could cause respiratory depression.
- Containment:

- Handle only in a certified chemical fume hood.
- Wear double nitrile gloves, safety goggles, and a lab coat.
- Have Naloxone available in the laboratory as a safety countermeasure.

References

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